

Unraveling "3-Pal": A Multifaceted Term in Scientific Research

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Compound of Interest

Compound Name: *H-3-Pal-OH*

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The term "3-Pal" is not associated with a single, universally recognized molecule or drug in the scientific and medical communities. Instead, it appears in various contexts, each referring to a distinct entity. This guide aims to clarify the different meanings of "3-Pal" to provide researchers, scientists, and drug development professionals with a clear understanding of its use in different fields.

PAL 3: An Imprint on the Antipsychotic Medication Paliperidone

The most direct and common reference to "PAL 3" in a clinical context is the imprint on tablets of the atypical antipsychotic medication Invega.

- Generic Name: Paliperidone[\[1\]](#)[\[2\]](#)
- Use: Treatment of schizophrenia and schizoaffective disorder.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mechanism of Action: Paliperidone is the major active metabolite of risperidone. It is a centrally active antagonist of dopamine D2 and serotonin 5-HT2A receptors. It also has antagonistic activity at α 1 and α 2 adrenergic receptors and H1 histaminergic receptors.

3-Pal as an Abbreviation for 3-Pyridylalanine in Peptide Chemistry

In the field of peptide chemistry, "3-Pal" is a common abbreviation for the amino acid 3-pyridylalanine. This amino acid is used as a building block in the synthesis of peptides and peptidomimetics.

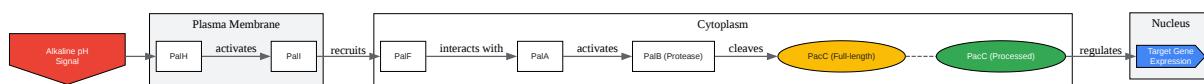
- **Fmoc-D-3-Pal-OH and Fmoc-L-3-Pal-OH:** These are specific, protected forms of 3-pyridylalanine used in solid-phase peptide synthesis.[4][5][6] The "Fmoc" group is a protecting group for the amine, which is removed at a specific stage of the synthesis.
- **Application:** The incorporation of non-natural amino acids like 3-pyridylalanine can confer unique properties to peptides, such as increased stability, altered receptor binding affinity, or modified biological activity. For instance, D-3-pyridylalanine (D-Pal(3)) has been used in the modification of LHRH (Luteinizing Hormone-Releasing Hormone) antagonists to enhance their resistance to enzymatic degradation and increase receptor binding affinity.[7]

The Pal Signaling Pathway in Fungi

In mycology, the "Pal" pathway is a highly conserved signaling cascade that mediates the response to ambient pH. This pathway is crucial for the virulence of many pathogenic fungi.[8][9]

- **Core Function:** The Pal pathway senses the external pH and, in alkaline conditions, triggers a proteolytic cleavage of the transcription factor PacC.[8][9][10] The processed form of PacC then translocates to the nucleus to regulate the expression of pH-responsive genes.
- **Key Components:** The pathway consists of several proteins, including PalH, Pall, PalF, PalA, PalB, and PalC, which are organized in a signaling complex at the plasma membrane and endosomes.[10]

The following diagram illustrates the logical flow of the Pal signaling pathway in response to an alkaline pH shift.



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Fungal Pal signaling pathway activation under alkaline conditions.

PAL: The Enzyme Phenylalanine Ammonia-Lyase

PAL is the acronym for Phenylalanine Ammonia-Lyase, a crucial enzyme in the phenylpropanoid pathway, which is responsible for the biosynthesis of a wide array of secondary metabolites in plants, such as flavonoids, lignins, and stilbenes.[11][12][13]

- **Reaction Catalyzed:** PAL catalyzes the non-oxidative deamination of L-phenylalanine to trans-cinnamic acid and ammonia.[11][14]
- **Biological Significance:** This enzyme represents a key metabolic branch point between primary and secondary metabolism. Its activity is induced by various stimuli, including pathogen attack, UV radiation, and nutrient deficiency.[12]
- **Therapeutic Potential:** PAL has been investigated as a potential therapeutic agent for phenylketonuria (PKU), a genetic disorder characterized by the inability to metabolize phenylalanine.[15]

3PAL: A Protein Data Bank (PDB) Entry

In the context of structural biology, "3PAL" is an identifier for a specific entry in the Protein Data Bank (PDB).

- **Molecule:** The crystal structure of pike (Esox lucius) 4.10 parvalbumin.[16][17]
- **Function:** Parvalbumins are calcium-binding proteins involved in muscle relaxation. The 3PAL structure provides insights into the ionic interactions of parvalbumin in different ionic environments.[17]

PAL-353: An Amphetamine Analogue

PAL-353 is a research chemical, also known as 3-Fluoroamphetamine (3-FA). It is a stimulant drug of the amphetamine class.[18]

- **Mechanism of Action:** It acts as a releasing agent for the monoamine neurotransmitters dopamine and norepinephrine, with less effect on serotonin.[18]

Conclusion

The term "3-Pal" is highly context-dependent. For researchers and professionals in drug development, it is crucial to specify the context to avoid ambiguity. Whether referring to a pill imprint for paliperidone, a protected amino acid for peptide synthesis, a fungal signaling pathway, a key plant enzyme, a protein structure, or a research chemical, the specific meaning of "3-Pal" is determined by the scientific field in which it is used. Future inquiries and literature searches should be tailored to the specific entity of interest to retrieve accurate and relevant information.

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